

Di-2-thienylglycolic Acid Potassium Salt

chemical properties and structure

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Compound of Interest

Compound Name: *Di-2-thienylglycolic Acid*
Potassium Salt

Cat. No.: *B1153667*

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In-Depth Technical Guide: Di-2-thienylglycolic Acid Potassium Salt

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and analytical methodologies related to **Di-2-thienylglycolic Acid Potassium Salt**. It also explores its critical role as a precursor in the synthesis of Tiotropium Bromide and the associated biological signaling pathways of this important therapeutic agent.

Core Chemical Identity and Properties

Di-2-thienylglycolic Acid Potassium Salt is the potassium salt of α,α -Di(2-thienyl)glycolic Acid. Its primary significance in the pharmaceutical industry lies in its role as a key intermediate in the synthesis of Tiotropium Bromide, a long-acting anticholinergic bronchodilator.^{[1][2][3]}

Chemical Structure

The structure consists of a central glycolic acid backbone substituted with two thiophene rings at the alpha position. The acidic proton of the carboxylic acid group is replaced by a potassium ion.

Caption: Chemical Structure of **Di-2-thienylglycolic Acid Potassium Salt**

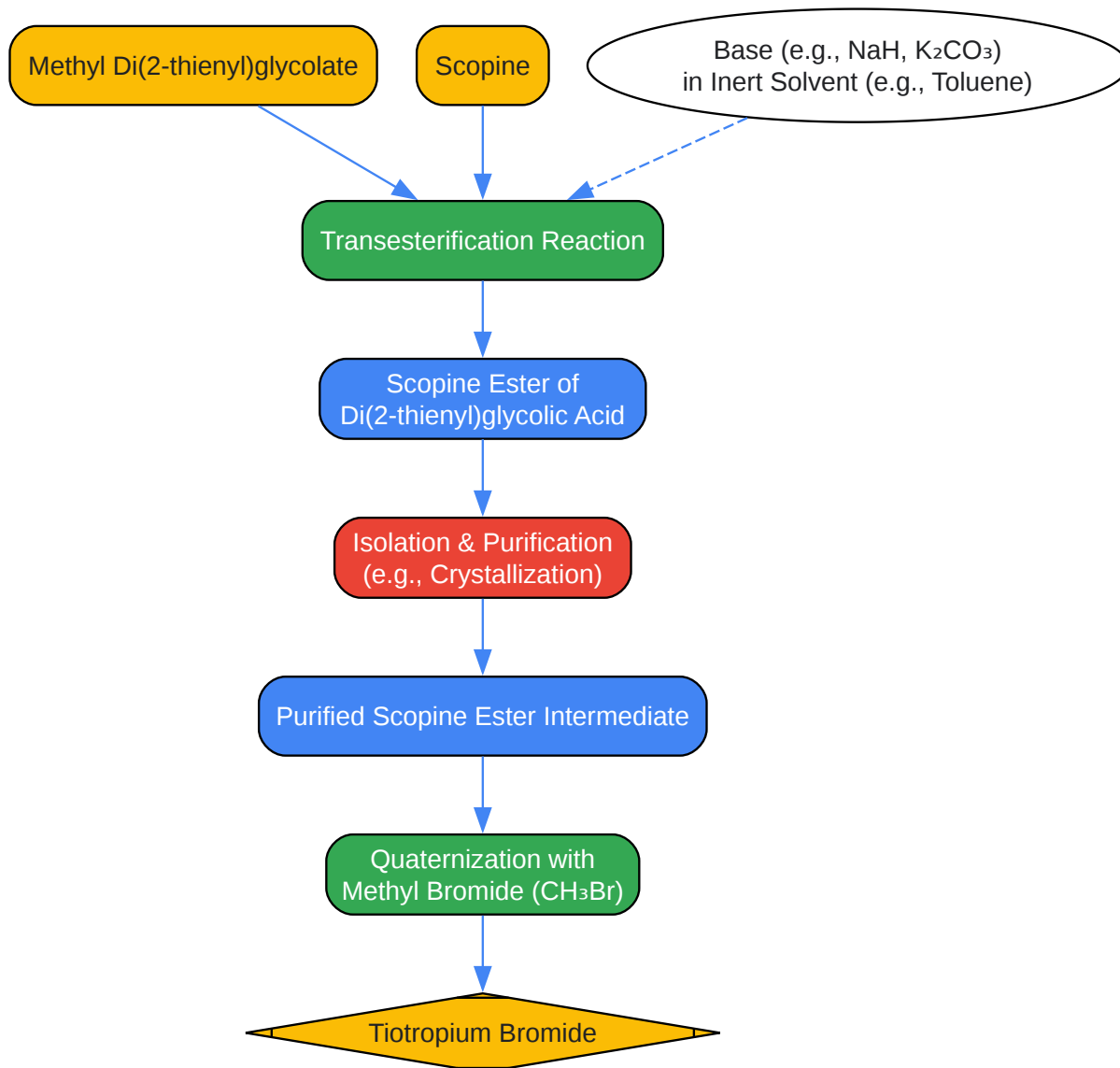
Physicochemical Properties

Quantitative data for **Di-2-thienylglycolic Acid Potassium Salt** is not extensively documented in public literature. The table below summarizes its core identifiers. For context, related potassium salts of organic acids, such as potassium thioglycolate, often present as white, water-soluble crystalline powders.^[4]

Property	Data
IUPAC Name	Potassium 2-hydroxy-2,2-di(thiophen-2-yl)acetate
Synonyms	(Hydroxy)(di-2-thienyl)acetic Acid Potassium Salt; 2-Hydroxy-2,2-di(2-thienyl)acetic Acid Potassium Salt; α,α -Di(2-thienyl)glycolic Acid Potassium Salt ^[5]
Molecular Formula	$C_{10}H_7KO_3S_2$ ^{[5][6]}
Molecular Weight	278.39 g/mol ^[5]
Parent Acid CAS Number	4746-63-8 ^[7]
Appearance	Data not available. Typically expected to be a solid.
Melting Point	Data not available. For context, 2,3-Diketogulonic Acid Potassium Salt melts at $>54^{\circ}\text{C}$ with decomposition. ^[8]
Solubility	Data not available. Expected to be soluble in water. For context, Potassium Thioglycolate is soluble in water. ^[4]

Synthesis and Role in Drug Development

The primary application of this compound is its use as a precursor in the industrial synthesis of Tiotropium Bromide. The general process involves the transesterification of a methyl ester of di-2-thienylglycolic acid with scopolamine, followed by quaternization.



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Caption: Generalized Synthetic Workflow to Tiotropium Bromide.

The transesterification step is critical and is typically conducted in an organic solvent like toluene or dimethylformamide, often in the presence of a base such as sodium hydride or potassium carbonate.[2][9] The reaction temperature and pressure are controlled to drive the reaction to completion, often by distilling off the methanol byproduct.[10]

Experimental Protocols and Analytical Methods

A summary of relevant analytical techniques for the identification and quantification of **Di-2-thienylglycolic Acid Potassium Salt** and similar compounds is provided below.

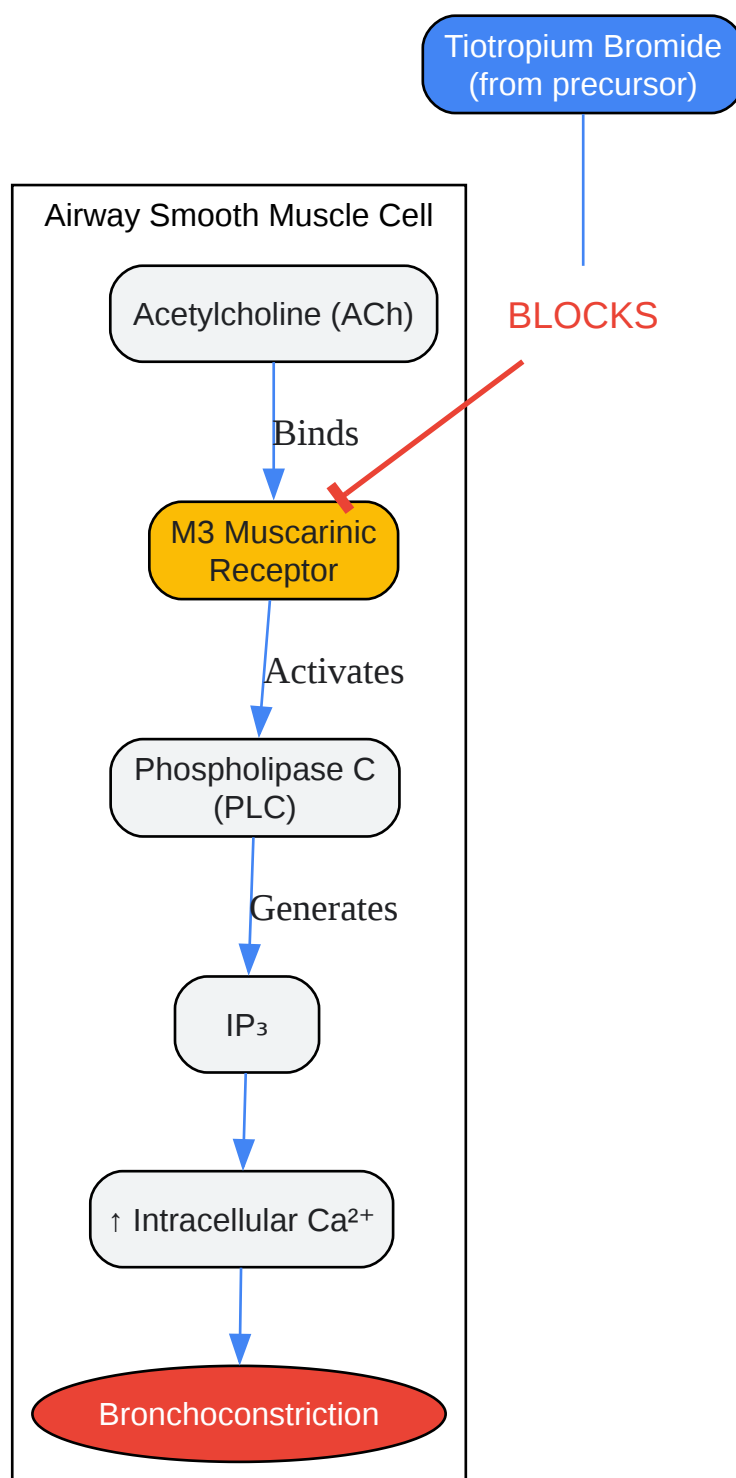
Method	Protocol Summary	Application
Qualitative Test for K ⁺	<p>Sodium Cobaltinitrite Test:</p> <p>Dissolve ~50 mg of the sample in 1 mL of water. Add 1 mL of dilute acetic acid and 1 mL of a freshly prepared 10% w/v sodium cobaltinitrite solution. A yellow or orange-yellow precipitate indicates the presence of potassium ions.</p> <p>[11]</p>	Identification of K ⁺
Qualitative Test for K ⁺	<p>Tartaric Acid Test: Dissolve the sample in a minimum amount of water to create a concentrated solution. Cool in an ice bath and add a 15% w/v solution of tartaric acid. A white, crystalline precipitate of potassium bitartrate will form.</p> <p>[11]</p>	Identification of K ⁺
HPLC	<p>High-Performance Liquid Chromatography: Utilize a mixed-mode or reverse-phase column. The mobile phase can be adjusted for optimal separation of the organic anion. Detection is typically performed using a UV detector at a wavelength suitable for the thienyl chromophore (e.g., 238 nm).[1][12] This method is suitable for purity assessment and quantification.</p>	Purity and Quantification
DART-MS	<p>Direct Analysis in Real Time Mass Spectrometry: This</p>	Qualitative Analysis

method is used for rapid qualitative analysis. The salt is converted to its more volatile free acid form by adding a strong acid directly to the sample before analysis, allowing for detection by mass spectrometry.[13][14]

Biological Context: The Tiotropium Bromide Signaling Pathway

Di-2-thienylglycolic Acid Potassium Salt does not have a known direct biological activity. Its importance is derived from its role as a precursor to Tiotropium Bromide, a potent muscarinic receptor antagonist.[1][2][3]

Tiotropium works by blocking the action of acetylcholine on M1 and M3 muscarinic receptors in the smooth muscle of the airways. In respiratory diseases like COPD, parasympathetic nerve activity leads to the release of acetylcholine, which binds to these receptors, causing bronchoconstriction. By competitively and reversibly inhibiting these receptors, Tiotropium prevents this constriction, leading to bronchodilation and improved airflow.



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Caption: Tiotropium Bromide's inhibition of the cholinergic pathway.

This guide provides a foundational understanding of **Di-2-thienylglycolic Acid Potassium Salt** for professionals engaged in pharmaceutical research and development. While specific physical data remains sparse, its well-defined role in synthesis and the analytical methods available provide a solid basis for its handling and application in the production of Tiotropium Bromide.

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